

# Gene expression analysis in cells treated with Mulberroside C

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## Compound of Interest

Compound Name: *Mulberroside C*

Cat. No.: *B1676864*

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An analysis of gene expression in cells treated with **Mulberroside C** reveals its potential in various therapeutic areas, including inflammation, melanogenesis, and hematopoiesis. This natural compound, derived from *Morus alba* (white mulberry), modulates several key signaling pathways, leading to changes in the expression of critical genes.

## Application Note 1: Anti-Inflammatory Effects

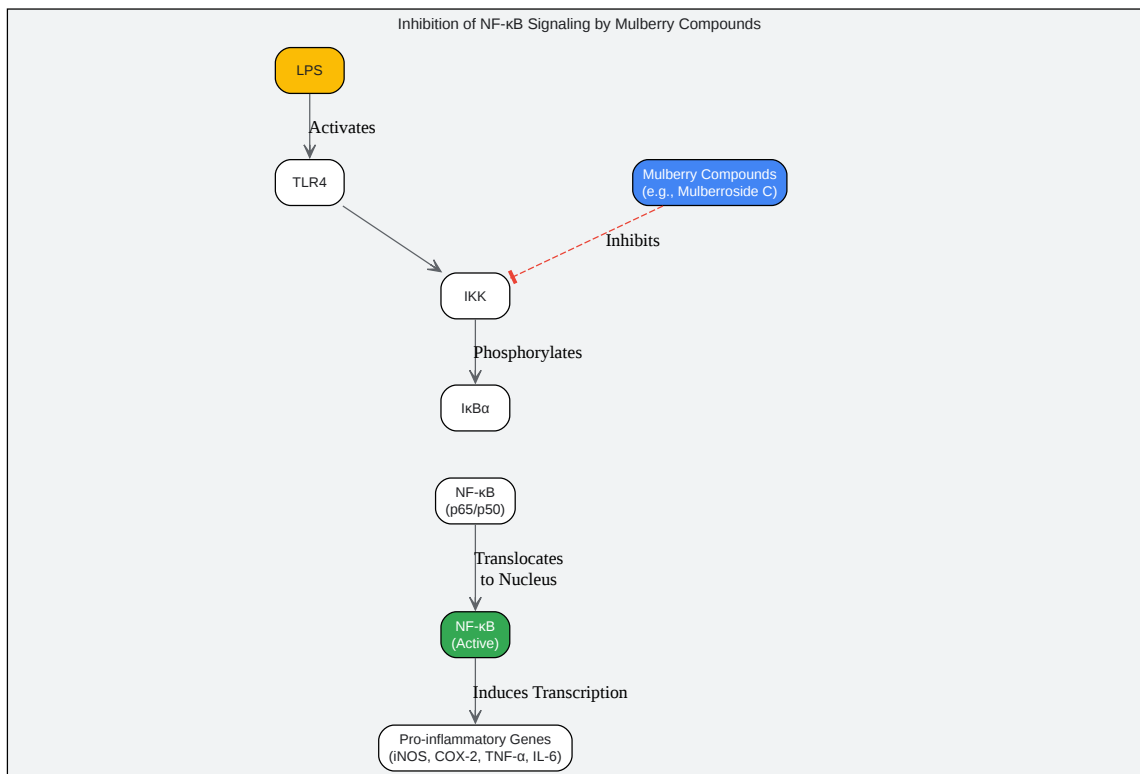
**Mulberroside C** and related compounds from mulberry have demonstrated significant anti-inflammatory properties by regulating the expression of pro-inflammatory genes. The primary mechanism involves the inhibition of the NF- $\kappa$ B signaling pathway, a central regulator of inflammation.

Mechanism of Action: Upon stimulation by agents like lipopolysaccharide (LPS), the NF- $\kappa$ B pathway is activated, leading to the transcription of pro-inflammatory cytokines and enzymes. Mulberry compounds can inhibit the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).<sup>[1]</sup> Studies on the related compound Mulberroside A show it can suppress the pro-inflammatory response by inhibiting the MAPK signaling pathway in macrophages.<sup>[2]</sup> This leads to a significant decrease in the mRNA levels of cytokines such as Tumor Necrosis Factor-alpha (TNF- $\alpha$ ), Interleukin-6 (IL-6), and Interleukin-1 beta (IL-1 $\beta$ ).<sup>[2]</sup>

Table 1: Effect of Mulberroside A on Pro-inflammatory Gene Expression in LPS-Stimulated Macrophages

Gene	Treatment	Fold Change vs. LPS Control	Reference
TNF- $\alpha$	Mulberroside A (20 $\mu$ M)	Decreased	[2]
TNF- $\alpha$	Mulberroside A (40 $\mu$ M)	Significantly Decreased	[2]
IL-6	Mulberroside A (20 $\mu$ M)	Decreased	[2]
IL-6	Mulberroside A (40 $\mu$ M)	Significantly Decreased	[2]
IL-1 $\beta$	Mulberroside A (20 $\mu$ M)	Decreased	[2]
IL-1 $\beta$	Mulberroside A (40 $\mu$ M)	Significantly Decreased	[2]

Note: This data is for Mulberroside A, a structurally similar compound often studied for the same effects.



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NF- $\kappa$ B signaling pathway inhibition.

## Application Note 2: Regulation of Melanogenesis

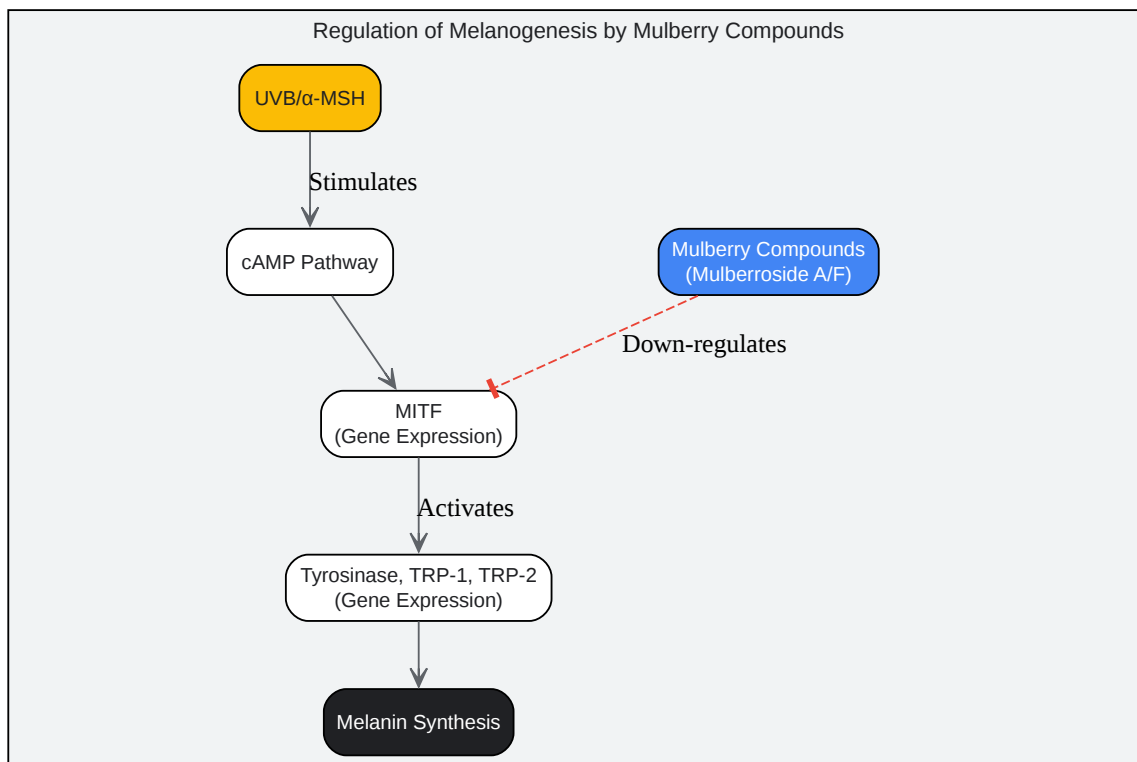
Mulberry-derived compounds, including Mulberroside F and Mulberroside A, are potent inhibitors of melanin synthesis, making them valuable for applications in dermatology and cosmetics.[3] They act by down-regulating the expression of key genes involved in the melanogenesis pathway.

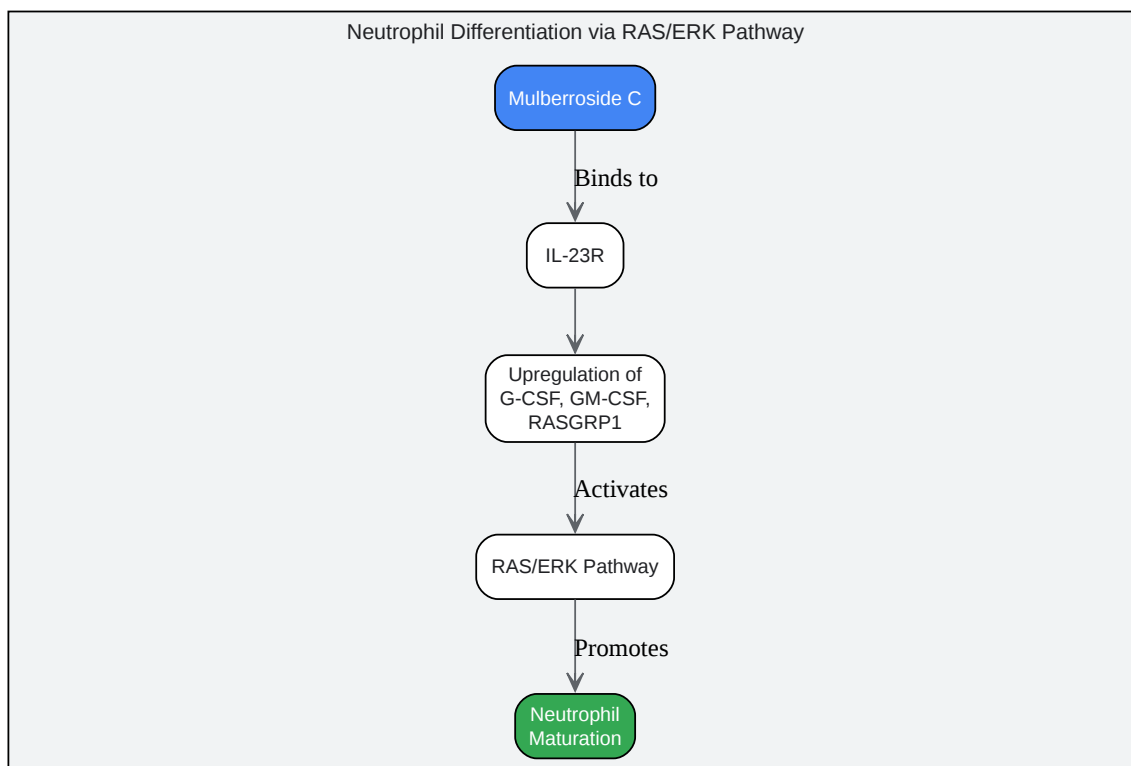
**Mechanism of Action:** The key regulatory gene in melanogenesis is the Microphthalmia-associated transcription factor (MITF). Mulberry compounds have been shown to decrease the gene expression of MITF.[4] This, in turn, suppresses the transcription of its target genes: tyrosinase (TYR), tyrosinase-related protein 1 (TRP-1), and tyrosinase-related protein 2 (TRP-2), which are all essential enzymes for melanin production.[4]

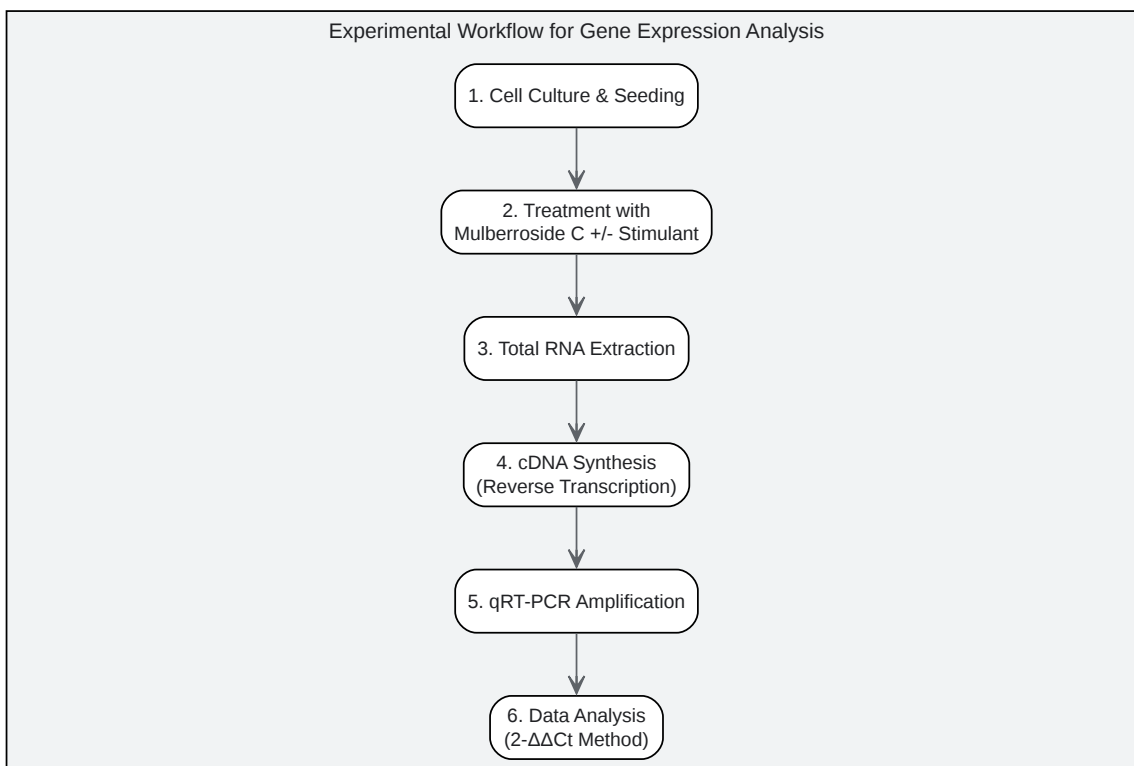
Table 2: Effect of Mulberry Compounds on Melanogenesis-Related Gene Expression

Gene	Compound	Effect on mRNA Expression	Reference
MITF	Mulberroside A	Down-regulated	[4]
TYR	Mulberroside A	Down-regulated	[4]
TRP-1	Mulberroside A	Down-regulated	[4]
TRP-2	Mulberroside A	Down-regulated	[4]

| TYR | Mulberroside F | Inhibits enzyme activity [[3][5] |







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